

Technical Support Center: Bromodomain Inhibitor-12 (I-BET-762/GSK525762A)

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Compound of Interest

Compound Name: Bromodomain inhibitor-12

Cat. No.: B12373075

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stability of **Bromodomain inhibitor-12** (also known as I-BET-762 and GSK525762A).

Frequently Asked Questions (FAQs)

Q1: What is **Bromodomain inhibitor-12**?

Bromodomain inhibitor-12 (I-BET-762/GSK525762A) is a potent and selective small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins (BRD2, BRD3, and BRD4).[1][2] It functions by binding to the acetylated lysine recognition motifs on the bromodomains of BET proteins, which prevents their interaction with acetylated histones.[1][2] This disruption of protein-protein interaction leads to the downregulation of target genes, including the critical oncogene MYC.[1] Consequently, I-BET-762 has been shown to inhibit cell proliferation and induce cell death in various cancer cell lines.[1]

Q2: What are the primary applications of **Bromodomain inhibitor-12** in research?

I-BET-762 is primarily used in cancer research and inflammation studies. Its ability to downregulate MYC makes it a valuable tool for investigating MYC-dependent cancers.[3][4][5][6] Additionally, it has demonstrated anti-inflammatory properties by suppressing the expression of pro-inflammatory genes in macrophages.[1]

Q3: How should I store **Bromodomain inhibitor-12**?

Proper storage is crucial to maintain the potency and stability of I-BET-762. Recommendations from various suppliers are summarized below:

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 4 years	Store in a desiccated environment.[1]
In Solution (DMSO or Ethanol)	-20°C	Up to 3 months	Aliquot to avoid multiple freeze-thaw cycles.[1]
In Solution (DMSO or Ethanol)	-80°C	Up to 6 months	For longer-term storage of solutions.

Solubility Data

The solubility of **Bromodomain inhibitor-12** can vary slightly between suppliers and batches. It is highly soluble in DMSO and ethanol but poorly soluble in water.

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	10 mg/mL - 200 mg/mL	23.6 mM - 471.8 mM	Ultrasonic treatment may be needed for higher concentrations. Use freshly opened DMSO as it is hygroscopic.
Ethanol	~25 mg/mL - 85 mg/mL	~59.0 mM - 200.5 mM	
Water	Insoluble (<0.1 mg/mL)	<0.24 mM	
1M HCl	100 mg/mL	235.9 mM	Requires sonication and pH adjustment.

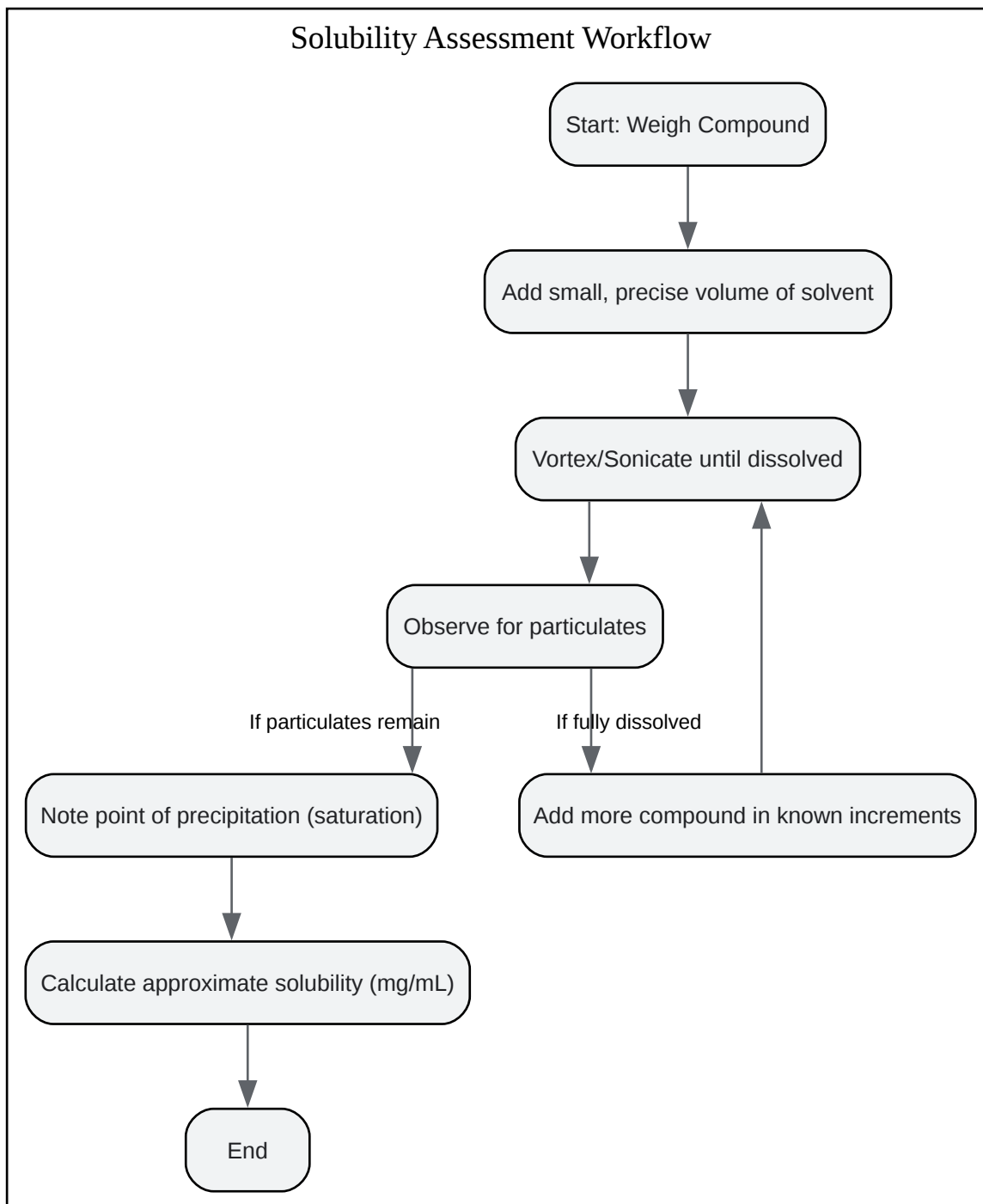
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh 5 mg of lyophilized I-BET-762 powder.
- Solvent Addition: Add 1.17 mL of high-purity, anhydrous DMSO to the vial.[\[1\]](#)
- Dissolution: Vortex or sonicate the solution gently until the powder is completely dissolved. Ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to 3 months or at -80°C for up to 6 months.[\[1\]](#)

General Protocol for Assessing Compound Solubility (Qualitative)

This protocol provides a general workflow for determining the approximate solubility of a compound like I-BET-762 in a specific solvent.

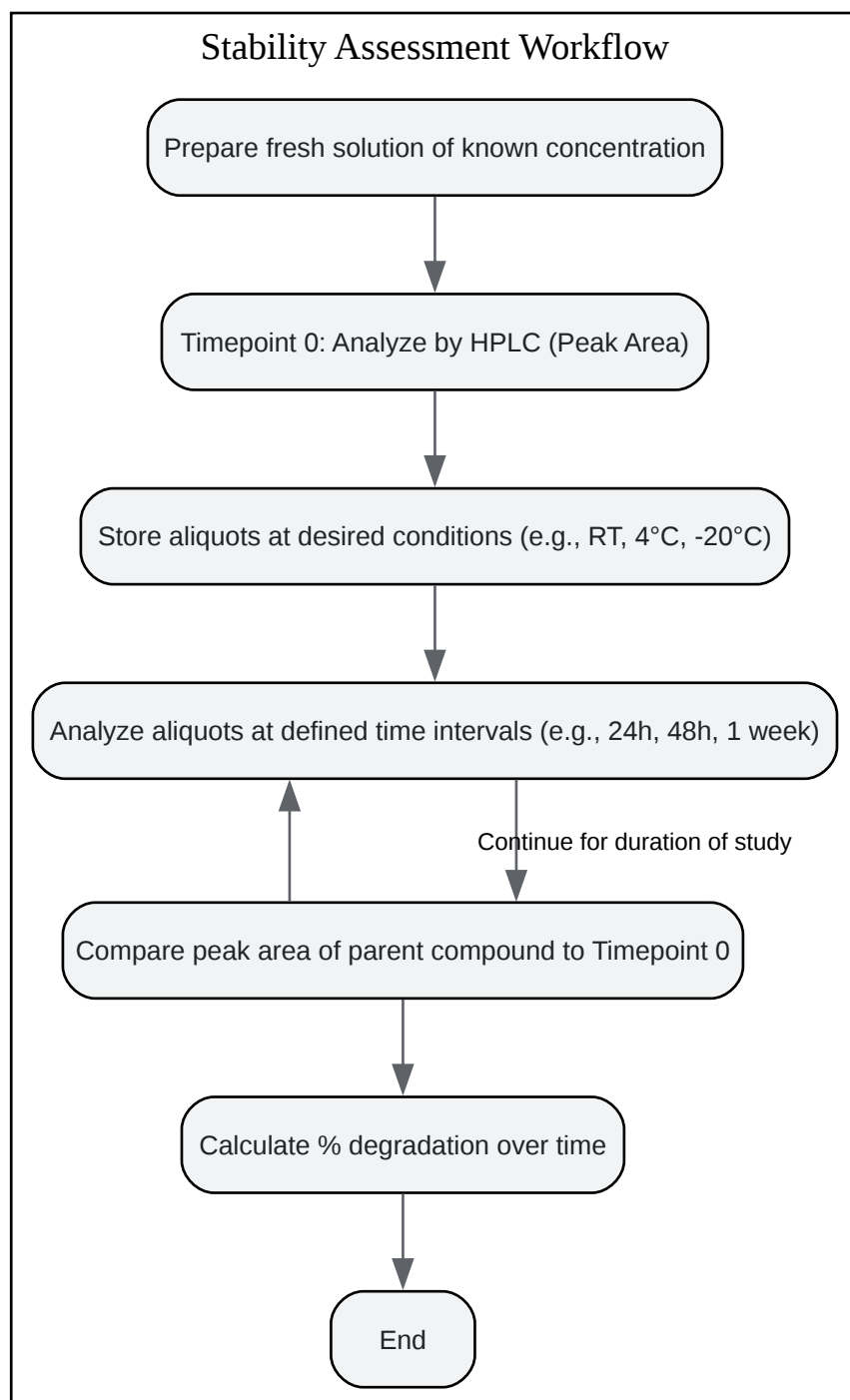


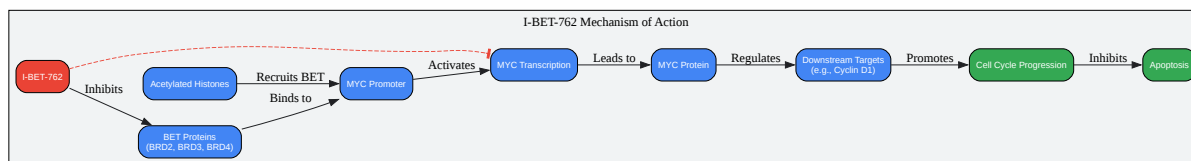
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Caption: Workflow for qualitative solubility assessment.

General Protocol for Assessing Compound Stability in Solution (HPLC-Based)

This protocol outlines a general method for evaluating the stability of I-BET-762 in a chosen solvent over time.





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